

# Material Safety Data Sheet for 2-Fluoro-4-iodotoluene

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## Compound of Interest

Compound Name: 2-Fluoro-4-iodotoluene

Cat. No.: B1330220

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## Core Chemical Identity and Physicochemical Profile

**2-Fluoro-4-iodotoluene** is a halogenated aromatic compound integral to modern medicinal chemistry and organic synthesis.<sup>[1][2]</sup> Its structure, featuring a benzene ring substituted with methyl, fluorine, and iodine groups, makes it a versatile building block for creating more complex molecules, particularly in the development of novel pharmaceuticals and agrochemicals.<sup>[1][2]</sup> The presence and positioning of the electronegative fluorine and iodine atoms significantly influence the compound's reactivity, making it a valuable intermediate for targeted biological pathways.<sup>[1][2]</sup>

A precise understanding of its physicochemical properties is the foundation for its safe and effective use. These properties dictate storage conditions, handling procedures, and appropriate emergency responses.

Property	Value	Source
CAS Number	39998-81-7	[1][2][3][4][5][6][7][8]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> FI	[1][2][3][4][5][6]
Molecular Weight	236.03 g/mol	[1][2][3][9][7]
IUPAC Name	2-fluoro-4-iodo-1-methylbenzene	[1]
Melting Point	22–24 °C	[1][2][9]
Boiling Point	206–208 °C	[1][9]
Density	~1.76 g/cm <sup>3</sup> (estimate)	[9]
Flash Point	79 °C (175 °F)	[1][9]
Appearance	White to yellow to green clear liquid or low melting solid	[2][5]
Solubility	Insoluble in water	[9]
InChI Key	QZLWTFXGKKCHZ-UHFFFAOYSA-N	[1][5]

## Hazard Identification and Risk Mitigation

According to the Globally Harmonized System (GHS), **2-Fluoro-4-iodotoluene** is classified as a hazardous substance requiring careful handling.[6] The primary hazards are associated with its combustible nature and its irritant effects on the skin, eyes, and respiratory system.[3][6]

- H227: Combustible liquid.[3][6][8] Its flash point of 79°C means it can ignite when exposed to an ignition source at or above this temperature.[1] Therefore, it must be kept away from open flames, sparks, and hot surfaces.[6][10]
- H315: Causes skin irritation.[3][6] Prolonged or repeated contact can lead to dermatitis. This necessitates the use of chemically resistant gloves.
- H319: Causes serious eye irritation.[3][6] Direct contact can cause significant eye damage. Safety glasses or goggles are mandatory.

- H335: May cause respiratory irritation.[3][6] Inhalation of vapors or mists can irritate the respiratory tract. All handling should occur in a well-ventilated area or a chemical fume hood.[6]

The GHS pictogram associated with these hazards is the exclamation mark (GHS07), signaling that it is an irritant and has other less severe hazards.[6]

## Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to safety is critical. Engineering controls are the first line of defense, followed by administrative controls and, finally, personal protective equipment.

- Engineering Controls: Always handle this compound within a certified chemical fume hood to minimize inhalation exposure.[6] Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[10]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[11]
  - Skin Protection: Use chemically resistant gloves (e.g., nitrile) and a lab coat.[6] Contaminated clothing should be removed and washed before reuse.[10]
  - Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, a NIOSH/MSHA-approved respirator is necessary.[11]

## Detailed Protocol: Safe Handling and Preparation of a Standard Solution

This protocol outlines the step-by-step methodology for safely handling **2-Fluoro-4-iodotoluene** and preparing a stock solution, a common procedure in a research setting.

Objective: To prepare a 100 mM stock solution of **2-Fluoro-4-iodotoluene** in anhydrous DMSO.

#### Materials:

- **2-Fluoro-4-iodotoluene** (solid or liquid form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Appropriate glassware (beakers, graduated cylinders)
- Chemically resistant spatulas
- Pipettes and sterile, filtered tips
- Personal Protective Equipment (as specified in Section 3)

#### Procedure:

- Pre-Experiment Safety Check:
  - Confirm the chemical fume hood is operational and has a valid certification.
  - Ensure the safety shower and eyewash station are unobstructed.
  - Don appropriate PPE: lab coat, safety goggles, and nitrile gloves.
- Acclimatization and Weighing:
  - Since the compound has a low melting point (22-24°C), it may be a solid or liquid depending on the ambient temperature.<sup>[1][2][9]</sup> If solid, allow the sealed container to equilibrate to room temperature inside the fume hood to prevent condensation.
  - Place a weighing boat on the analytical balance and tare it.
  - Carefully weigh out the required mass of **2-Fluoro-4-iodotoluene** (e.g., 236.03 mg for a 10 mL of 100 mM solution). Perform this step swiftly to minimize exposure to air and light, as the compound can be light-sensitive.<sup>[9]</sup>

- Dissolution:
  - Transfer the weighed compound into the appropriate Class A volumetric flask.
  - Using a pipette, add approximately half the final volume of anhydrous DMSO.
  - Gently swirl the flask to dissolve the compound completely. Do not heat, as this can create hazardous vapors.
- Final Volume Adjustment:
  - Once fully dissolved, carefully add anhydrous DMSO until the bottom of the meniscus aligns with the calibration mark on the volumetric flask.
  - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage and Labeling:
  - Transfer the solution to a clearly labeled, amber glass vial to protect it from light.
  - The label should include: "**2-Fluoro-4-iodotoluene**, 100 mM in DMSO," the date of preparation, and your initials.
  - Store the solution in a cool (2-8 °C), dry, and dark place as recommended for the neat compound.<sup>[2][6]</sup>
- Waste Disposal and Cleanup:
  - Dispose of all contaminated materials (gloves, weighing boats, pipette tips) in a designated hazardous waste container.
  - Wipe down the work area in the fume hood with an appropriate solvent.

## Emergency Procedures: First Aid and Spill Response

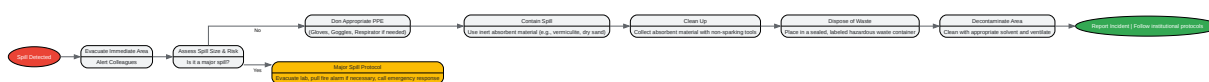
In the event of an accidental exposure or spill, a swift and correct response is crucial.

### First-Aid Measures:

- Inhalation: Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[6][12][13]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[6][12][14] If irritation persists, seek medical attention.[10][14]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][10][14] Remove contact lenses if present and easy to do.[6][10] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[6] Rinse the mouth with water and seek immediate medical attention.[6][10][14]

## Workflow for Spill Response

The following diagram outlines the logical workflow for managing a spill of **2-Fluoro-4-iodotoluene**.



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Caption: Emergency response workflow for a **2-Fluoro-4-iodotoluene** spill.

## Stability, Storage, and Disposal

- Chemical Stability: The compound is stable under recommended storage conditions. However, it is sensitive to light and should be stored accordingly.[9]

- Incompatible Materials: Keep away from strong oxidizing agents.
- Hazardous Decomposition Products: Thermal decomposition can release hazardous substances, including carbon oxides, hydrogen fluoride, and hydrogen iodide.[6]
- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from ignition sources.[9][6] A storage temperature of 2-8 °C is recommended.[2][6]
- Disposal: Dispose of the chemical and its container in accordance with all local, state, and federal regulations. This should be done through an approved waste disposal plant.[6][8] Do not release into the environment.[10]

## Conclusion

**2-Fluoro-4-iodotoluene** is a valuable reagent in chemical synthesis, but its safe use is paramount. By understanding its specific hazards and adhering to the rigorous handling, storage, and emergency protocols outlined in this guide, researchers can mitigate risks and ensure both personal safety and the integrity of their scientific work. This document serves as a dynamic resource that should be integrated into standard laboratory operating procedures.

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